UCM-13369 Stability and Storage: A Technical Guide

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Compound of Interest

Compound Name:	*UCM-13369*
Cat. No.:	*B15138103*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and proper storage of **UCM-13369**. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **UCM-13369**?

A1: For long-term storage, solid **UCM-13369** should be stored at -20°C. For shorter periods, it can be kept at 4°C. The compound is stable at room temperature for brief periods, such as during shipping.[1]

Q2: How should I store **UCM-13369** once it is dissolved in a solvent?

A2: **UCM-13369** in solvent can be stored at -80°C for up to six months or at -20°C for up to one month.[1] It is best practice to prepare fresh solutions for experiments and avoid repeated freeze-thaw cycles.

Q3: What is the recommended solvent for dissolving **UCM-13369**?

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A3: **UCM-13369** is typically soluble in Dimethyl Sulfoxide (DMSO).[1]

Q4: Is **UCM-13369** sensitive to light or moisture?

A4: While specific data on light and moisture sensitivity is not readily available, it is a general best practice for all research compounds to be stored in tightly sealed containers, protected from light. Amber vials or tubes wrapped in foil are recommended.

Stability Data Summary

The following table summarizes the known stability data for **UCM-13369** under different storage conditions.

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1]
4°C	2 years[1]	
In Solvent	-80°C	6 months[1]
-20°C	1 month[1]	

Troubleshooting Guide

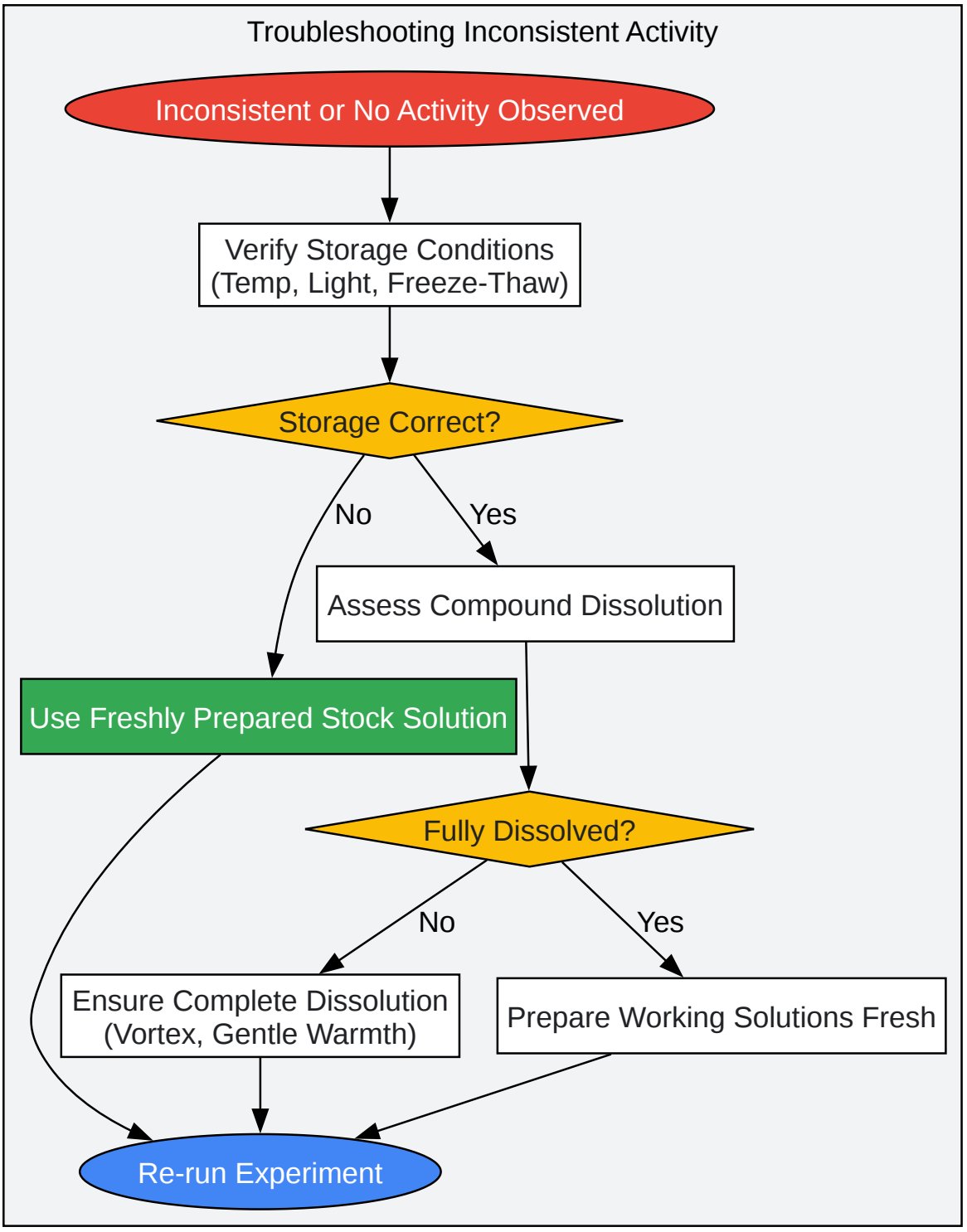
Issue 1: I am seeing inconsistent or no activity of **UCM-13369** in my experiments.

- Possible Cause 1: Improper Storage. Verify that the compound has been stored according to the recommended guidelines. Long-term storage at room temperature or repeated freeze-thaw cycles of solutions can lead to degradation.
- Solution 1: Use a fresh vial of **UCM-13369** that has been stored correctly. Prepare a new stock solution and use it immediately.
- Possible Cause 2: Solution Instability. The stability of **UCM-13369** in your specific experimental buffer or media may be limited.
- Solution 2: Prepare working solutions fresh from a DMSO stock just before each experiment. Avoid storing **UCM-13369** in aqueous solutions for extended periods.

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- Possible Cause 3: Incomplete Dissolution. **UCM-13369** may not be fully dissolved, leading to a lower effective concentration.
- Solution 3: Ensure complete dissolution of the compound in DMSO before preparing further dilutions. Gentle warming or vortexing may aid dissolution.

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Troubleshooting workflow for inconsistent **UCM-13369** activity.

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Experimental Protocols

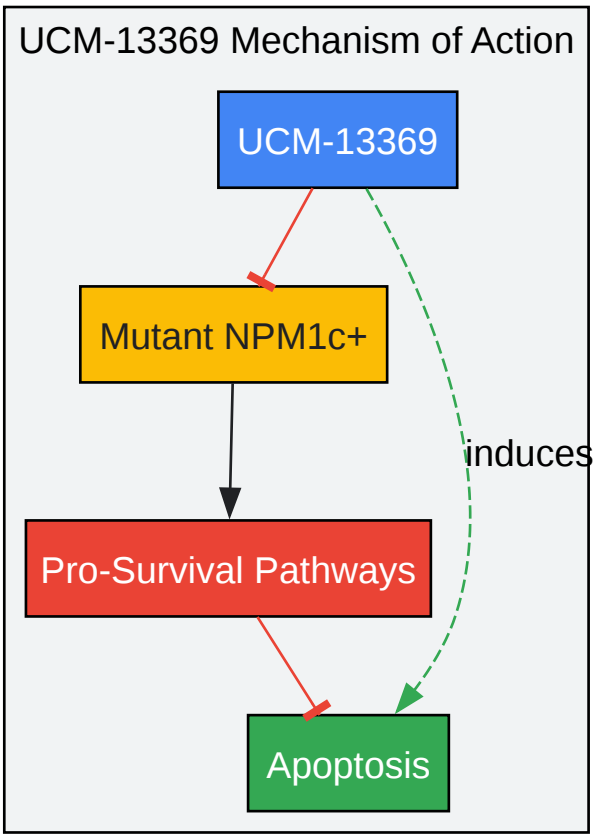
Protocol 1: Preparation of **UCM-13369** Stock Solution

- Allow the vial of solid **UCM-13369** to equilibrate to room temperature before opening to prevent condensation.
- Add the appropriate volume of high-purity DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming (to no more than 37°C) can be used if necessary.
- Aliquot the stock solution into smaller, single-use volumes in amber or light-protected tubes.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

Signaling Pathway

UCM-13369 acts as an inhibitor of Nucleophosmin (NPM1), particularly targeting the C-terminal DNA binding domain of mutant NPM1. This inhibition downregulates pathways associated with mutant NPM1 and induces apoptosis in Acute Myeloid Leukemia (AML) cell lines and primary cells.[1]

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Simplified signaling pathway of **UCM-13369** in AML.

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References

- 1. UCM-13369 | Apoptosis | 2921944-77-4 | Invivochem [invivochem.com]
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